2-Methoxy-4'-nitrobenzophenone SDS and safety data sheet

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Compound of Interest	
Compound Name:	*2-Methoxy-4'-nitrobenzophenone*
CAS No.:	*42495-50-1*
Cat. No.:	*B1356294*

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An In-Depth Technical Guide to **2-Methoxy-4'-nitrobenzophenone**: Safety, Synthesis, and Application

Part 1: Executive Summary & Chemical Identity

2-Methoxy-4'-nitrobenzophenone is a specialized aromatic ketone utilized primarily as a pharmacophore scaffold in the synthesis of microtubule inhibitors, kinase inhibitors, and photo-labile protecting groups. Structurally, it consists of a benzophenone core substituted with an electron-donating methoxy group at the ortho position of one ring and an electron-withdrawing nitro group at the para position of the opposing ring. This "push-pull" electronic character makes it a valuable intermediate for nucleophilic aromatic substitutions and reduction reactions yielding aniline derivatives.

Chemical Identification

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Parameter	Detail
IUPAC Name	(2-Methoxyphenyl)(4-nitrophenyl)methanone
Common Synonyms	4-Nitro-2'-methoxybenzophenone; o-Anisyl p-nitrophenyl ketone
PubChem CID	15569817
Molecular Formula	$C_{14}H_{11}NO_4$
Molecular Weight	257.24 g/mol
Physical State	Pale yellow to amber crystalline solid
Solubility	Soluble in DCM, Chloroform, DMSO; Insoluble in Water

Part 2: Comprehensive Safety Data Sheet (SDS) Analysis

Note: As a specialized intermediate, specific toxicological data is often extrapolated from Structure-Activity Relationships (SAR) of analogous nitrobenzophenones. The following represents a Composite Safety Profile.

Hazard Identification (GHS Classification)

Signal Word:WARNING

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Hazard Class	Category	Hazard Statement	Mechanistic Insight
Acute Toxicity (Oral)	Cat. 4	H302: Harmful if swallowed.	Nitroaromatics can undergo enzymatic reduction to hydroxylamines, causing methemoglobinemia.
Skin Irritation	Cat. 2	H315: Causes skin irritation.	Lipophilic nature allows dermal penetration; methoxy/nitro groups increase local reactivity.
Eye Irritation	Cat. 2A	H319: Causes serious eye irritation.	Direct contact with mucous membranes induces inflammatory response.
STOT - Single Exp.	Cat. 3	H335: May cause respiratory irritation.[1]	Dust inhalation triggers mucosal irritation in the upper respiratory tract.
Skin Sensitization	Cat. 1	H317: May cause an allergic skin reaction. [2]	Benzophenone derivatives are known photo-haptens; potential for Type IV hypersensitivity.

Precautionary Protocols

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P280: Wear protective gloves (Nitrile >0.11mm)/protective clothing/eye protection (Safety Goggles).

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- P302+P352: IF ON SKIN: Wash with plenty of soap and water.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do.

Part 3: Technical Synthesis & Manufacturing

The synthesis of **2-Methoxy-4'-nitrobenzophenone** presents a classic regioselectivity challenge. The most robust route is the Friedel-Crafts Acylation, but controlling the ortho vs. para substitution on the anisole ring requires precise thermal and catalytic management.

Synthetic Route: Friedel-Crafts Acylation

Reaction: Anisole + 4-Nitrobenzoyl Chloride

2-Methoxy-4'-nitrobenzophenone + (Isomers)

- Reagents: Anisole (Substrate), 4-Nitrobenzoyl Chloride (Electrophile), Aluminum Chloride (Lewis Acid).
- Solvent: Dichloromethane (DCM) or 1,2-Dichloroethane.
- Key Challenge: Anisole directs ortho/para. The para isomer (4-Methoxy-4'-nitrobenzophenone) is sterically favored. To maximize the ortho (2-Methoxy) product, lower temperatures and specific solvent polarity are manipulated, though chromatographic separation is often required.

Step-by-Step Experimental Protocol

- Setup: Flame-dry a 500 mL three-neck round-bottom flask equipped with a magnetic stir bar, reflux condenser, and an addition funnel under an Argon atmosphere.
- Reagent Prep: Dissolve 4-Nitrobenzoyl chloride (1.0 eq, 20 mmol) in anhydrous DCM (50 mL).
- Catalyst Addition: Cool the solution to 0°C. Add anhydrous

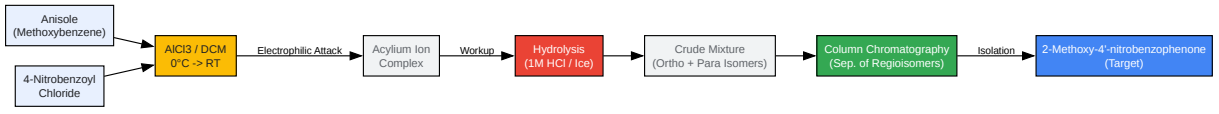
  (1.2 eq) portion-wise. The solution will darken (formation of acylium ion complex).

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- Substrate Addition: Add Anisole (1.1 eq) dropwise over 30 minutes. Note: Slow addition minimizes poly-acylation.
- Reaction: Allow the mixture to warm to room temperature and stir for 4-6 hours. Monitor via TLC (30% EtOAc/Hexanes).
- Quenching: Pour the reaction mixture carefully into ice-cold 1M HCl (exothermic!). This hydrolyzes the aluminum complex.
- Workup: Extract with DCM (3x). Wash organic layer with Brine, dry over

  , and concentrate in vacuo.
- Purification: The crude solid contains both ortho and para isomers. Recrystallize from Ethanol or perform Flash Column Chromatography (Gradient: 0-20% EtOAc in Hexanes) to isolate the **2-Methoxy-4'-nitrobenzophenone** (lower Rf than para-isomer usually).

Synthesis Workflow Diagram



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Caption: Friedel-Crafts acylation pathway highlighting the critical purification step for regioisomer separation.

Part 4: Handling, Storage, and Stability

Stability Profile

- Light Sensitivity: Benzophenone derivatives are photo-initiators. Prolonged exposure to UV light can induce radical formation or cyclization. Store in amber vials.

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- Thermal Stability: The nitro group introduces potential for thermal decomposition at high temperatures (>200°C). Avoid adiabatic heating during scale-up.
- Chemical Incompatibility: Strong reducing agents (will reduce -NO2 to -NH2), Strong bases (potential for nucleophilic attack on the ring).

Storage Conditions

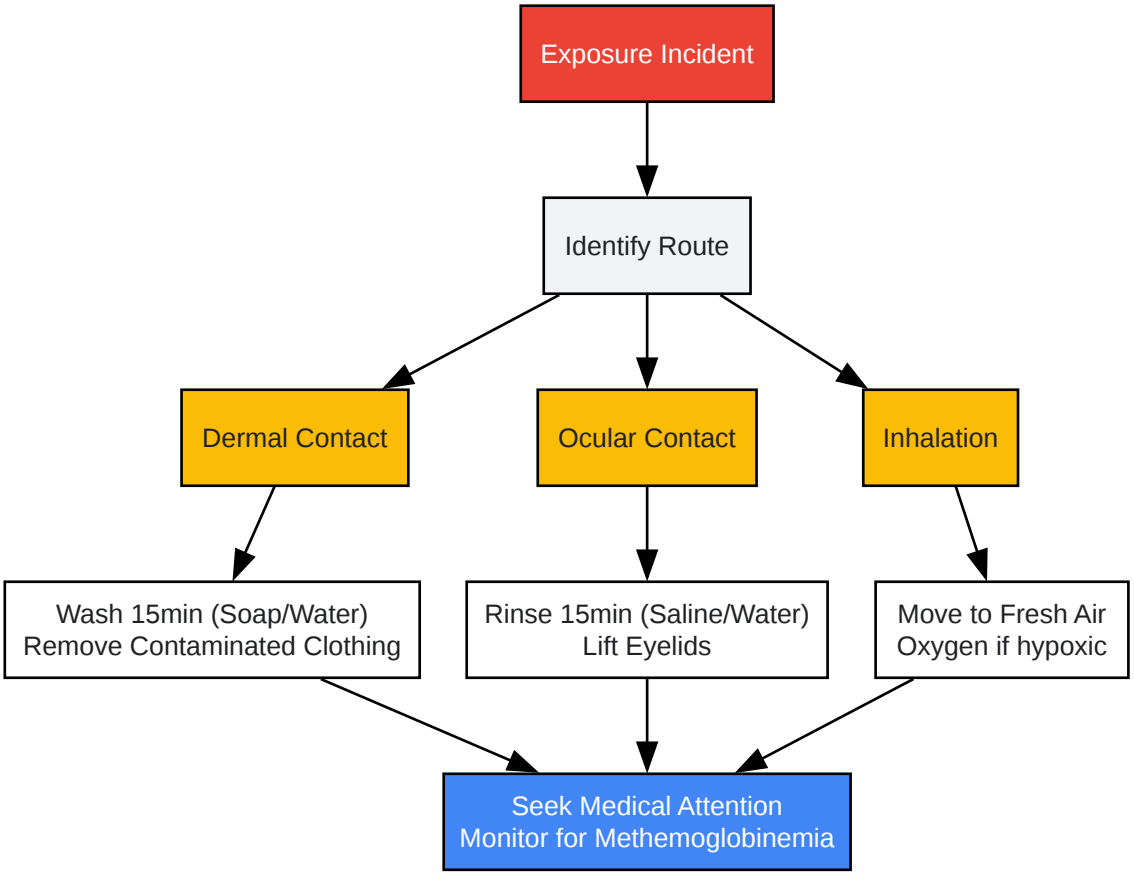
- Temperature: 2°C to 8°C (Refrigerated) recommended for long-term purity.
- Atmosphere: Store under Nitrogen or Argon to prevent oxidative degradation of the methoxy group over time.
- Container: Tightly sealed glass container; avoid metal containers if trace acidity is present.

Part 5: Emergency Response & Toxicology Logic

In the event of exposure, the response must be immediate and follow a logical hierarchy to minimize systemic absorption, particularly due to the potential for methemoglobinemia (nitro-compound risk).

Emergency Response Workflow

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Caption: Logical decision tree for emergency response emphasizing immediate decontamination and medical monitoring.

First Aid Measures

- Inhalation: Move to fresh air. If breathing is difficult, give oxygen. The nitro group poses a risk of cyanosis; check nail beds and lips for blue discoloration.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Immediately call a POISON CENTER.
- Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Consult an ophthalmologist.

References

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